

"2-Benzothiazolamine, N-(2-methylpropyl)-" basic properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Benzothiazolamine, N-(2-methylpropyl)-

CAS No.: 24622-32-0

Cat. No.: B1349108

[Get Quote](#)

Technical Profile: N-Isobutyl-2-benzothiazolamine

A Strategic Pharmacophore & Industrial Intermediate[1][2]

Executive Summary

2-Benzothiazolamine, N-(2-methylpropyl)- (CAS: 24622-32-0), often referred to as N-isobutyl-2-aminobenzothiazole, represents a critical scaffold in both medicinal chemistry and industrial material science.[1][2] As a lipophilic derivative of the parent 2-aminobenzothiazole, this compound serves as a vital building block for modulating the physicochemical properties (LogP, steric bulk) of bioactive molecules targeting kinases (e.g., PI3K, mTOR) and neurodegenerative pathways.[1][2]

This guide outlines the core physicochemical properties, validated synthesis protocols, and application logic for researchers utilizing this compound in lead optimization or material

formulation.[1][2]

Physicochemical Characterization

Understanding the shift in properties from the parent amine to the N-isobutyl derivative is essential for predicting bioavailability and formulation behavior.[2] The isobutyl group introduces steric bulk and hydrophobicity, significantly altering the molecule's interaction with biological membranes and hydrophobic binding pockets.[2]

Table 1: Core Property Matrix[1][2]

Property	Value / Description	Technical Insight
IUPAC Name	N-(2-methylpropyl)-1,3-benzothiazol-2-amine	Unambiguous identifier for patent literature.[1][2]
CAS Registry	24622-32-0	Key for chemical inventory tracking.[2]
Molecular Formula	C ₁₁ H ₁₄ N ₂ S	
Molecular Weight	206.31 g/mol	Ideal range for fragment-based drug discovery (FBDD).[2]
Predicted LogP	~3.2 - 3.5	Significantly more lipophilic than parent 2-aminobenzothiazole (LogP ~1.9), enhancing CNS penetration potential.[2]
Physical State	Solid (Crystalline)	Typically off-white to pale yellow needles.[1][2]
Melting Point	126–129 °C (Parent class range)	Note: Specific polymorphs may vary.[1][2]
Solubility	DMSO, Ethanol, Chloroform	Low water solubility; requires co-solvents (e.g., PEG-400) for biological assays.[1][2]

Synthesis & Manufacturing Protocols

For research-grade purity (>98%), two primary synthetic routes are established. The choice depends on the availability of starting materials and the desired scale.[2]

Route A: Nucleophilic Aromatic Substitution (S_NAr)

This is the preferred method for high-yield laboratory synthesis due to the commercial availability of 2-chlorobenzothiazole.[2]

- Mechanism: The reaction proceeds via an addition-elimination mechanism where the isobutylamine nucleophile attacks the electron-deficient C-2 position of the benzothiazole ring.[2]
- Reagents: 2-Chlorobenzothiazole, Isobutylamine, Base (K₂CO₃ or Et₃N).[2]
- Solvent: DMF or DMSO (to stabilize the polar transition state).[2]

Protocol:

- Charge: Dissolve 2-chlorobenzothiazole (1.0 eq) in DMF (5 mL/mmol).
- Addition: Add Potassium Carbonate (2.0 eq) followed by Isobutylamine (1.2 eq).
- Reaction: Heat to 80–100°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1).[2]
- Workup: Pour into ice-water. The product typically precipitates.[2] Filter and wash with cold water.[2]
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography.

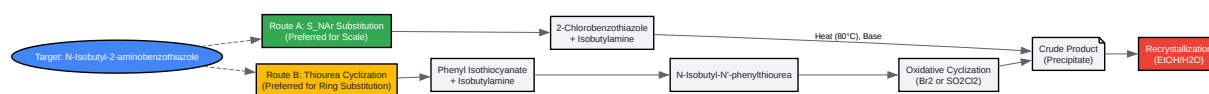
Route B: Oxidative Cyclization (Huggerschoff Reaction)

Useful when starting from anilines or isothiocyanates, allowing for diversity at the benzene ring positions (e.g., 6-fluoro derivatives).[1][2]

- Precursor: N-Isobutyl-N'-phenylthiourea.[2]
- Reagent: Bromine (Br₂) or SO₂Cl₂. [2]

Visualization: Synthesis Logic & Workflow

The following diagram illustrates the decision matrix for synthesis and the reaction flow.



[Click to download full resolution via product page](#)

Figure 1: Comparative synthetic pathways for N-Isobutyl-2-benzothiazolamine. Route A is recommended for standard generation, while Route B allows for pre-functionalization of the benzene ring.[2]

Biological & Industrial Applications[2][3][4]

Medicinal Chemistry: Kinase Inhibition

The 2-aminobenzothiazole scaffold is a privileged structure in oncology.[1][2] The N-isobutyl substituent plays a specific role in Structure-Activity Relationship (SAR) optimization:

- **Lipophilicity Modulation:** The isobutyl group increases the LogP, facilitating the crossing of the Blood-Brain Barrier (BBB).[1][2] This is critical for designing inhibitors targeting glioblastomas or neurodegenerative kinases (e.g., CDK5, GSK-3β).[2]
- **Hydrophobic Pocket Filling:** In PI3K and mTOR inhibitors, the alkylamino group often occupies the hydrophobic region of the ATP-binding pocket.[1][2] The branching of the isobutyl group provides a better steric fit than a linear n-butyl chain, potentially increasing potency via Van der Waals interactions.[2]

Industrial Applications: Vulcanization Accelerators

In the rubber industry, sulfenamide derivatives of 2-aminobenzothiazoles are standard delayed-action accelerators.[1][2]

- Mechanism: The N-isobutyl amine moiety acts as a blocking group that releases the active mercaptobenzothiazole species at vulcanization temperatures ($>140^{\circ}\text{C}$), preventing premature "scorch" during processing.[\[2\]](#)

Safety & Handling (EHS)

While specific toxicological data for the isobutyl derivative may be sparse, it should be handled with the same rigor as the parent 2-aminobenzothiazole and alkylamines.[\[2\]](#)

- Hazard Classification (GHS):
 - Warning: Acute Toxicity (Oral/Dermal).[\[1\]](#)[\[2\]](#)
 - Irritant: Causes serious eye irritation (H319) and skin irritation (H315).[\[2\]](#)
 - Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (H410).[\[1\]](#)[\[2\]](#)
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat.[\[1\]](#)[\[2\]](#) Handle in a fume hood to avoid inhalation of dust or residual amine vapors.[\[2\]](#)
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for nitrogen and sulfur oxides.[\[1\]](#)[\[2\]](#)

References

- ChemicalBook. (n.d.).[\[2\]](#) **2-Benzothiazolamine, N-(2-methylpropyl)-** Properties and Suppliers.[\[2\]](#) Retrieved from [\[2\]](#)
- National Center for Biotechnology Information (NCBI). (2025).[\[2\]](#) PubChem Compound Summary for CID 8706, 2-Aminobenzothiazole (Parent Class).[\[2\]](#) Retrieved from [\[2\]](#)
- Zhang, X., et al. (2018).[\[2\]](#) 2-Aminobenzothiazoles in anticancer drug design and discovery. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Journal of Medicinal Chemistry. (Review of class activity). Retrieved from [\[2\]](#)
- BenchChem. (2025).[\[2\]](#)[\[6\]](#) Reactivity of 2-Chlorobenzothiazole: A Comparative Guide. Retrieved from [\[2\]](#)

- Wanjari, P., et al. (2016).[1][2] Efficient Synthesis and Characterization of Novel 2-Aminobenzothiazole Derivatives. International Journal for Pharmaceutical Research Scholars.[1][2] Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. researchgate.net [researchgate.net]
- 2. 2-Aminobenzothiazole - Wikipedia [en.wikipedia.org]
- 3. Novel 2-Aminobenzothiazole Derivatives: Docking, Synthesis, and Biological Evaluation as Anticancer Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 2-Aminobenzothiazoles in anticancer drug design and discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. ["2-Benzothiazolamine, N-(2-methylpropyl)-" basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349108/docs#2-benzothiazolamine-n-2-methylpropyl-basic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)